

# Essential Guide to the Safe Disposal of N-Acetyl mesalazine-13C6

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Compound of Interest		
Compound Name:	N-Acetyl mesalazine-13C6	
Cat. No.:	B15584184	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **N-Acetyl mesalazine-13C6**, a stable isotope-labeled compound used in research.

#### **Immediate Safety and Handling Precautions**

N-Acetyl mesalazine, the parent compound of **N-Acetyl mesalazine-13C6**, is classified as hazardous. It is harmful if swallowed and causes serious eye irritation.[1] Always handle this compound in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and a lab coat.[1] An accessible safety shower and eye wash station are essential when working with this chemical.[1]

#### In Case of Exposure:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. Remove contact lenses if present and easy to do. Seek prompt medical attention.[1]
- Skin Contact: Rinse the affected skin area thoroughly with plenty of water. Remove contaminated clothing and shoes. If irritation occurs, seek medical advice.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center for the most current information.[1][2]



• Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[3]

#### **Step-by-Step Disposal Protocol**

The primary directive for the disposal of **N-Acetyl mesalazine-13C6** is to adhere to local, state, and federal regulations.[1]

- Waste Identification and Collection:
  - Collect waste N-Acetyl mesalazine-13C6 and any contaminated materials (e.g., weighing paper, gloves, wipes) in a designated, clearly labeled, and sealed waste container.
  - Avoid mixing with other chemical waste streams to prevent unforeseen reactions.
- · Consult Institutional Guidelines:
  - Refer to your institution's Environmental Health and Safety (EHS) office for specific protocols on chemical waste disposal.
  - Provide the EHS office with the Safety Data Sheet (SDS) for N-Acetyl mesalazine.
- Packaging for Disposal:
  - Ensure the waste container is in good condition and properly sealed to prevent leaks or spills.
  - Label the container clearly with "Hazardous Waste" and the chemical name: "N-Acetyl mesalazine-13C6".
- Arrange for Professional Disposal:
  - Dispose of the contents and container through an approved waste disposal plant or a licensed hazardous waste management company.[3]
  - Do not dispose of this chemical down the drain or in regular trash.

## **Chemical and Physical Properties**





The following table summarizes key quantitative data for the parent compound, N-Acetyl mesalazine. The isotopic labeling with 13C6 is not expected to significantly alter these properties.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub>
Molecular Weight	195.17 g/mol
Melting Point	228-230 °C
Boiling Point	480.2 ± 40.0 °C at 760 mmHg

(Data sourced from MedChemExpress Safety Data Sheet)[1]

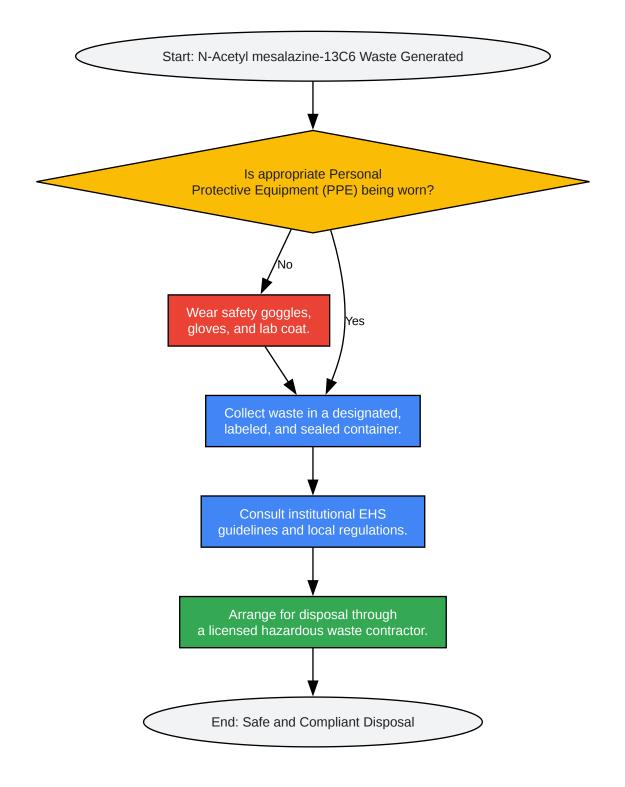
## **Experimental Protocols Cited**

This guide is based on standard safety and disposal information found in Safety Data Sheets for N-Acetyl mesalazine. No experimental research protocols were cited in the creation of this disposal guide.

### **Disposal Workflow**

The following diagram illustrates the decision-making process for the proper disposal of **N-Acetyl mesalazine-13C6**.





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#### References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. media.allergan.com [media.allergan.com]
- 3. spectrumchemical.com [spectrumchemical.com]
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